

An In-depth Technical Guide to O-(2-(Vinyloxy)ethyl)hydroxylamine

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Compound of Interest

Compound Name:	O-(2-(Vinyloxy)ethyl)hydroxylamine
Cat. No.:	B1323393

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CAS Number: 391212-29-6

This technical guide provides a comprehensive overview of **O-(2-(Vinyloxy)ethyl)hydroxylamine**, a bifunctional organic building block of increasing significance in medicinal chemistry and organic synthesis. The document is intended for researchers, scientists, and professionals involved in drug development and chemical research, detailing the compound's properties, synthesis, reactivity, and applications.

Introduction

O-(2-(Vinyloxy)ethyl)hydroxylamine (CAS No. 391212-29-6) is a hydroxylamine derivative distinguished by the presence of both a nucleophilic hydroxylamine group ($-\text{ONH}_2$) and a reactive vinyl ether moiety ($\text{CH}_2=\text{CHO}-$).^[1] This dual functionality makes it a versatile reagent and a valuable intermediate for the synthesis of complex organic molecules, particularly nitrogen-containing compounds.^{[2][3]} Its molecular formula is $\text{C}_4\text{H}_9\text{NO}_2$.^[1]

The compound has garnered significant interest as a key component in the synthesis of pharmaceutical agents, most notably in the development of antitumor drugs such as the MEK inhibitors Selumetinib and Binimetinib.^{[2][4]} The hydroxylamine group provides a reactive site for forming oxime linkages or for introducing nitrogen into a target molecule, while the vinyl ether group can participate in various addition and rearrangement reactions.^{[1][2]} This guide consolidates available technical data to facilitate its effective use in research and development.

Physicochemical and Spectroscopic Data

The physical and chemical properties of **O-(2-(Vinyloxy)ethyl)hydroxylamine** are summarized below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Reference(s)
CAS Number	391212-29-6	[2][5]
Molecular Formula	C ₄ H ₉ NO ₂	[1][5]
Molecular Weight	103.12 g/mol	[1][2][5]
Appearance	Yellow Oil / Liquid	[1][5][6]
Boiling Point	60–65 °C at 20 Torr	[1][4]
Density	0.972 g/cm ³	[1][4]
Purity	≥95%, ≥97%, 98% (Varies by supplier)	[6][7][8]
Storage Temperature	Room Temperature, -20°C	[4][7]
Canonical SMILES	C=COCCON	
InChI	InChI=1S/C4H9NO2/c1-2-6-3-4-7-5/h2H,1,3-5H2	[6]
InChI Key	XZTSFVPMMQNIAJ-UHFFFAOYSA-N	[2][6]

Spectroscopic Data

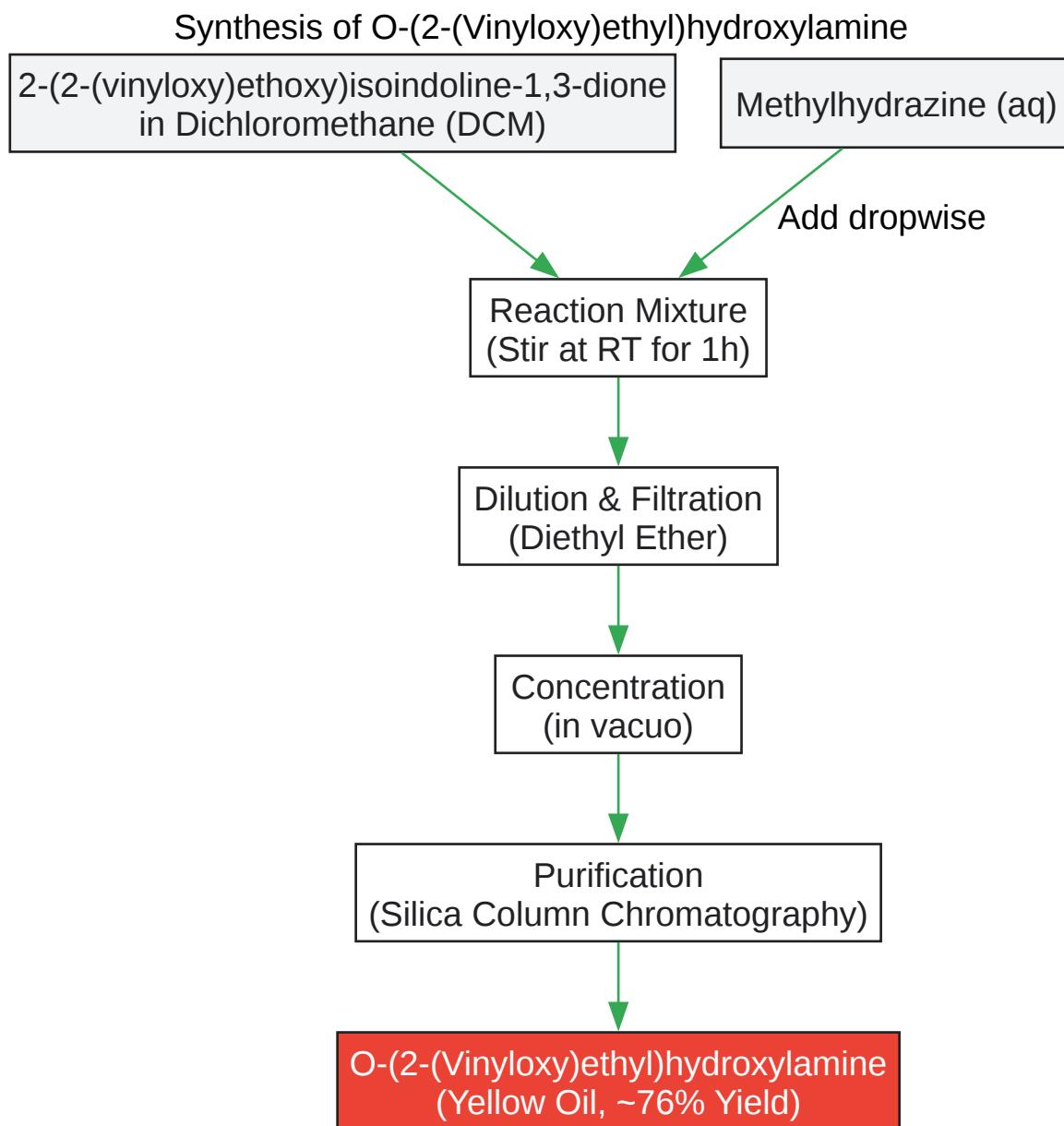
¹H NMR (400 MHz, CDCl₃): δ 6.50 (1H, dd, J=14.2, 6.8 Hz), 5.51 (2H, brs), 4.22 (1H, dd, J=14.2, 2.0 Hz), 4.03 (1H, dd, J=6.8, 2.0 Hz), 3.85–3.93 (4H, m).[5]

Synthesis and Experimental Protocols

The most commonly cited synthesis of **O-(2-(Vinyloxy)ethyl)hydroxylamine** involves the hydrazinolysis of a phthalimide-protected precursor.[1][3]

Synthesis Workflow

The general workflow for the synthesis is depicted below, starting from 2-(2-(vinyloxy)ethoxy)isoindoline-1,3-dione.



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Caption: Synthesis workflow from a protected precursor.

Detailed Experimental Protocol

The following protocol is based on procedures reported in the literature.[1][5]

Step 1: Reaction Setup

- Dissolve 2-(2-(vinyloxy)ethoxy)isoindoline-1,3-dione (32.0 g, 137 mmol) in dichloromethane (DCM, 96.0 mL) in a suitable reaction vessel.[5]

Step 2: Reagent Addition

- To the solution, add an aqueous solution of methylhydrazine (15.8 mL, 137 mmol) dropwise at room temperature.[5]

Step 3: Reaction

- Stir the resulting suspension for 1 hour at room temperature.[1][5]

Step 4: Work-up

- Dilute the suspension with diethyl ether and filter to remove the solid byproduct.[5]
- Concentrate the filtrate in vacuo to remove the solvents.[5]

Step 5: Purification

- Purify the residue by column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient (from 3:2 to 1:1).[1][5]
- This procedure yields **O-(2-(Vinyloxy)ethyl)hydroxylamine** (10.7 g, 76% yield) as a yellow oil.[5]

Reactivity and Chemical Profile

The synthetic utility of **O-(2-(Vinyloxy)ethyl)hydroxylamine** stems from the distinct reactivity of its two functional groups.[2]

The Hydroxylamine Group

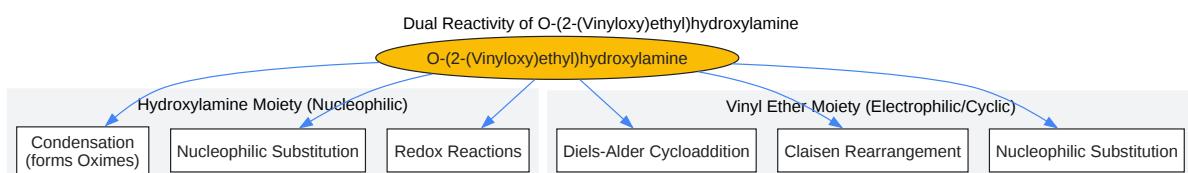
The -ONH₂ group is a potent nucleophile, which is a key feature of its reactivity.[2]

- Condensation Reactions: It readily reacts with carbonyl compounds (aldehydes and ketones) to form stable oxime derivatives, which are valuable intermediates in further synthetic transformations.[1][3]
- Nucleophilic Substitution: The nitrogen atom can act as a nucleophile, participating in substitution reactions with various electrophiles.[1]
- Aminating Agent: O-substituted hydroxylamines can serve as electrophilic aminating agents, enabling the formation of C-N, N-N, O-N, and S-N bonds, crucial for synthesizing diverse nitrogen-containing molecules and heterocycles.[2]
- Redox Reactions: The hydroxylamine moiety can be oxidized to form nitrones or reduced to the corresponding amine.[1]

The Vinyl Ether Group

The vinyl ether's electron-rich carbon-carbon double bond is susceptible to electrophilic attack and participates in several key reactions.[2]

- Cycloadditions: It can undergo reactions such as Diels-Alder cycloadditions.[2]
- Rearrangements: The vinyl ether functionality can participate in Claisen rearrangements.[2]
- Nucleophilic Substitution: The group can also be involved in nucleophilic substitution reactions.[1]



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Caption: The dual reactivity of the core molecule.

Applications in Research and Drug Development

O-(2-(Vinyloxy)ethyl)hydroxylamine is primarily utilized as a versatile intermediate in the pharmaceutical industry and organic synthesis.[\[1\]](#)[\[2\]](#)

Pharmaceutical Intermediate

The compound is a critical building block for synthesizing targeted anticancer therapies.[\[2\]](#)

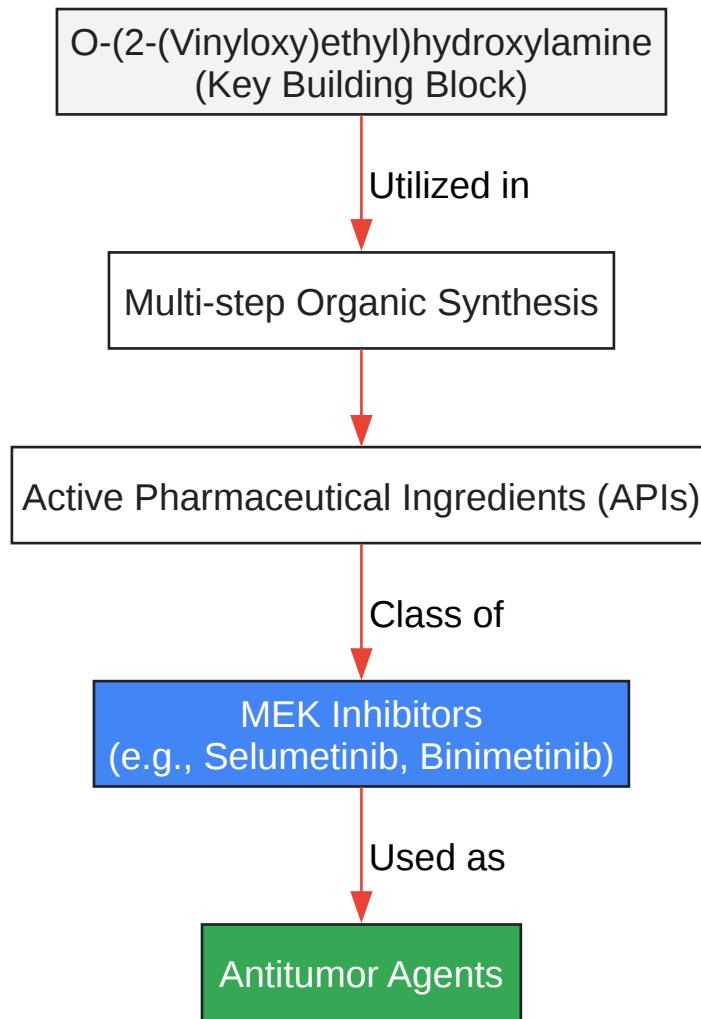
- MEK Inhibitors: It is a documented intermediate in the synthesis of Selumetinib and Binimetinib, which are inhibitors of mitogen-activated protein kinase (MEK) enzymes involved in cancer cell proliferation.[\[2\]](#)[\[4\]](#) The hydroxylamine functionality is incorporated into the final drug structure, highlighting its importance for modulating biological activity.[\[2\]](#)

Organic Synthesis

Its bifunctional nature is leveraged for the construction of complex, nitrogen-rich molecules.

- Nitrogen-Containing Compounds: It serves as a precursor for creating primary amines, amides, and various N-heterocycles with high degrees of chemo- and stereoselectivity.[\[1\]](#)
- Drug Design: In medicinal chemistry, its structure allows for systematic modifications to optimize the pharmacokinetic and pharmacodynamic properties of lead compounds.[\[2\]](#)

Application as a Pharmaceutical Intermediate

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Caption: Role as an intermediate in drug synthesis.

Safety and Handling

While comprehensive toxicological data is not fully available, the compound is classified with several hazards and requires careful handling.^{[8][9]} It is intended for research purposes only and not for human or veterinary use.^[2]

Hazard Identification

The following GHS hazard statements have been associated with the compound.^{[9][10]}

Hazard Code	Statement	Reference(s)
H314	Causes severe skin burns and eye damage.	[9]
H410	Very toxic to aquatic life with long lasting effects.	[9]
H227	Combustible liquid.	[10]
H302	Harmful if swallowed.	[10]
H315	Causes skin irritation.	[10]
H318	Causes serious eye damage.	[10]
H335	May cause respiratory irritation.	[10]

Recommended Safety Precautions

- Personal Protective Equipment (PPE): Wear impervious gloves, safety glasses, and protective work clothing.[8] Use a suitable respirator if high concentrations are present.[8]
- First Aid Measures:
 - Skin Contact: Immediately wash with soap and water and rinse thoroughly. Seek immediate medical advice.[8]
 - Eye Contact: Rinse opened eye for several minutes under running water, then consult a physician.[8][9]
 - Inhalation: Move the person to fresh air. If required, provide artificial respiration and seek immediate medical advice.[8]
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical advice.[8][11]
- Fire Fighting: Use CO₂, extinguishing powder, water spray, or alcohol-resistant foam.[8][11] Wear self-contained breathing apparatus if necessary.[11]

- Handling and Storage: Keep away from foodstuffs and beverages.[8] Store in a cool, dry, and well-ventilated place, potentially under nitrogen and protected from light.[12] Avoid moisture and incompatible materials like acids and oxidizing agents.[11]
- Disposal: Consult state, local, or national regulations for proper disposal. The product should be handled by a licensed professional waste disposal service.[8][11]

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